

How to handle Chlorindanol safely in a laboratory setting

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Compound of Interest

Compound Name: Chlorindanol

Cat. No.: B1668727

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Technical Support Center: Chlorindanol

This technical support center provides essential information for the safe handling of **Chlorindanol** in a laboratory setting. The following troubleshooting guides and frequently asked questions (FAQs) are designed to assist researchers, scientists, and drug development professionals in their experimental work.

I. Frequently Asked Questions (FAQs)

Q1: What is **Chlorindanol** and what are its primary uses in a laboratory setting?

A1: **Chlorindanol**, also known as 7-chloro-4-indanol, is a topical antiseptic or sanitizer.^[1] In a laboratory setting, it is primarily used for research into its antiseptic properties. It is effective against vegetative bacteria, certain fungi like *Trichophyton* sp. and *C. albicans*, and other microorganisms such as *E. histolytica* and *T. vaginalis*.^[1]

Q2: What are the main hazards associated with **Chlorindanol**?

A2: **Chlorindanol** is classified as harmful and an irritant.^{[2][3]} The primary hazards include:

- Harmful if swallowed (H302)^{[2][4]}
- Causes skin irritation (H315)^[2]
- Causes serious eye irritation (H319)^{[2][4]}

- May cause respiratory irritation (H335)[2]
- Harmful to aquatic life with long-lasting effects (H412)[4]

Q3: What are the recommended storage conditions for **Chlorindanol**?

A3: For short-term storage (days to weeks), keep **Chlorindanol** in a dry, dark place at 0 - 4°C. For long-term storage (months to years), it should be stored at -20°C.[3] Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.[1]

Q4: How should I prepare a stock solution of **Chlorindanol**?

A4: **Chlorindanol** is soluble in DMSO.[1][3] To prepare a stock solution, you can dissolve it in DMSO. For in vivo experiments, specific protocols often involve a combination of solvents. For example, a common vehicle is a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, which yields a clear solution of at least 2.5 mg/mL.[1] Another option for in vivo use is a mixture of 10% DMSO and 90% corn oil.[1] If precipitation occurs, gentle heating and/or sonication can help in dissolution.[1]

Q5: What should I do in case of accidental exposure to **Chlorindanol**?

A5: In case of accidental exposure, follow these first-aid measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[5][6]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area with plenty of water. If irritation persists, seek medical attention.[5][6]
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

II. Troubleshooting Guide

Issue	Possible Cause	Solution
Precipitation in stock solution	Low temperature, solvent evaporation, or exceeding solubility limit.	Gently warm the solution and/or sonicate to aid in redissolving the compound. ^[1] Ensure the container is tightly sealed to prevent solvent evaporation.
Inconsistent experimental results	Degradation of the compound due to improper storage.	Ensure Chlorindanol is stored under the recommended conditions (long-term at -20°C). ^[3] Prepare fresh stock solutions regularly and avoid repeated freeze-thaw cycles.
Skin or eye irritation during handling	Inadequate personal protective equipment (PPE).	Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling Chlorindanol. ^{[5][7]}
Difficulty dissolving the compound	Use of an inappropriate solvent.	Chlorindanol is soluble in DMSO. ^{[1][3]} For aqueous solutions, the use of co-solvents like PEG300 and surfactants like Tween-80 may be necessary. ^[1]

III. Quantitative Data Summary

Property	Value	Reference
CAS Number	145-94-8	[2][8]
Molecular Formula	C ₉ H ₉ ClO	[2][9]
Molecular Weight	168.62 g/mol	[4][10]
Melting Point	91-93 °C	[2]
Boiling Point	290 °C at 760 mmHg	[2]
Solubility	Soluble in DMSO	[1][3]
Long-term Storage	-20 °C	[3]
Short-term Storage	0 - 4 °C	[3]

IV. Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

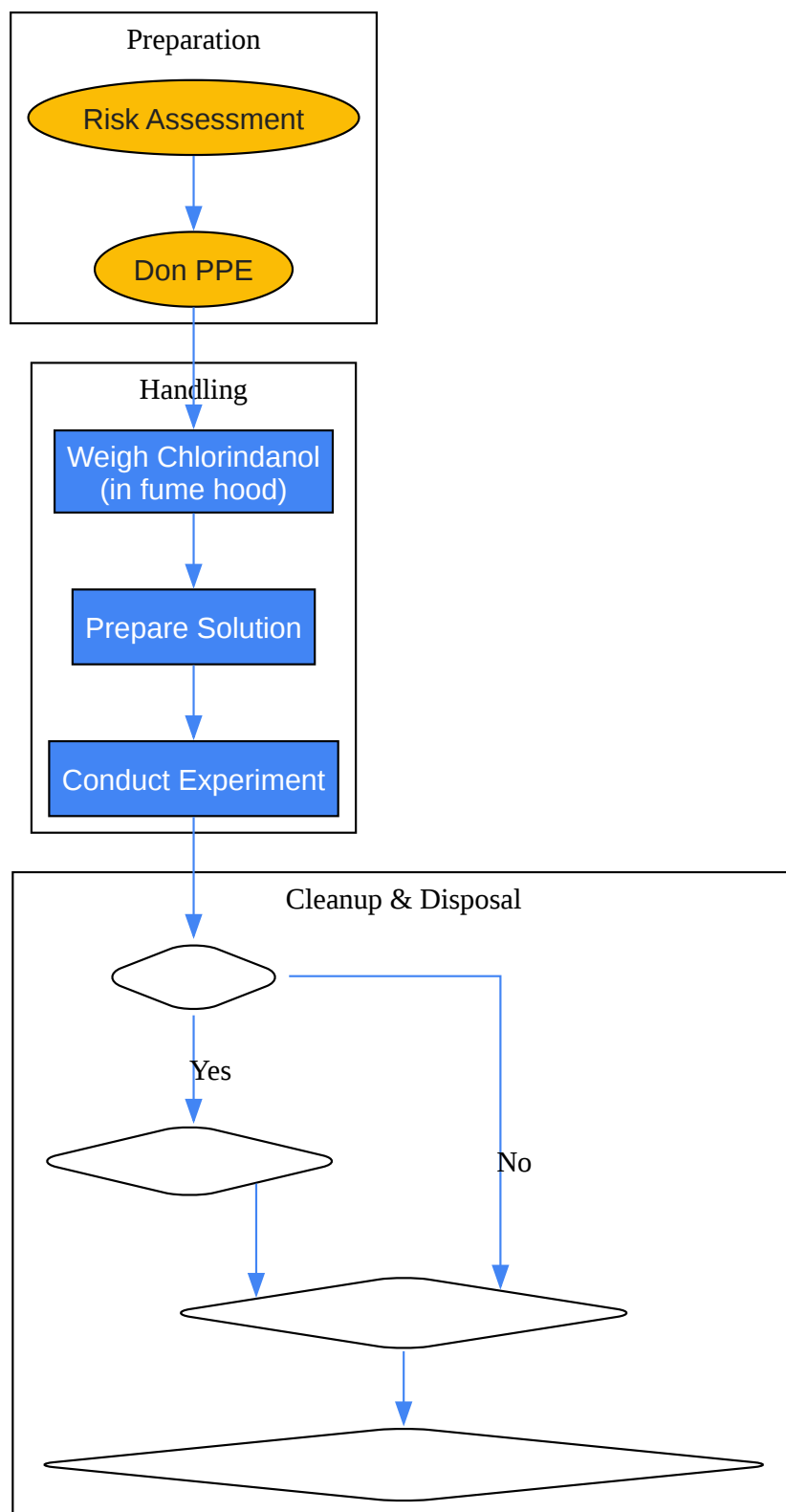
- Materials: **Chlorindanol** powder, Dimethyl sulfoxide (DMSO), appropriate glassware, and a calibrated balance.
- Procedure: a. Weigh the required amount of **Chlorindanol**. For 1 mL of a 10 mM solution, you will need 1.6862 mg. b. Add the weighed **Chlorindanol** to a sterile microcentrifuge tube or vial. c. Add the desired volume of DMSO (e.g., 1 mL). d. Vortex or sonicate the solution until the **Chlorindanol** is completely dissolved. e. Store the stock solution at -20°C or -80°C. [1]

Protocol 2: General Safe Handling Procedure in the Laboratory

- Risk Assessment: Before starting any experiment, conduct a thorough risk assessment for all chemicals and procedures involved.[11]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.[7][12]

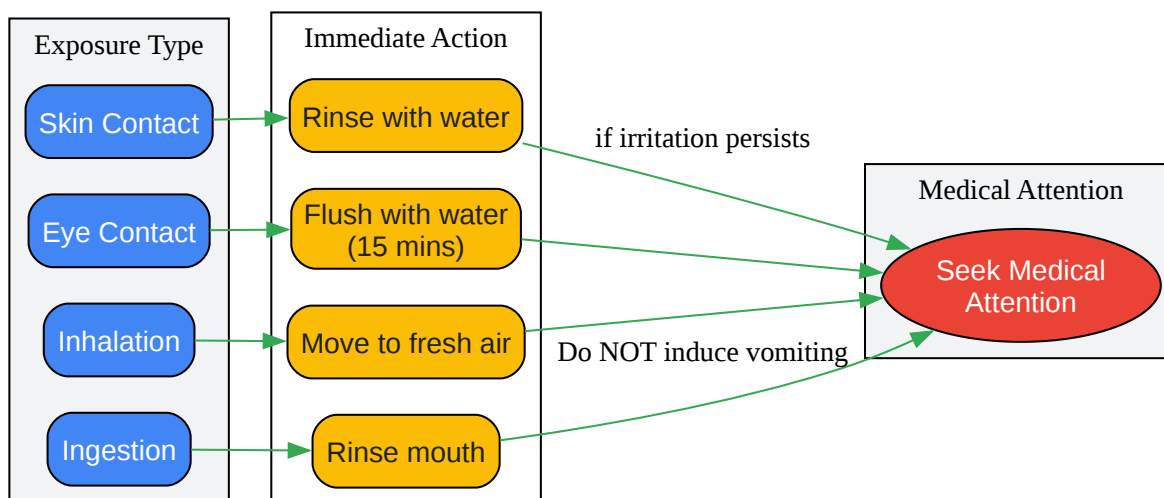
- Ventilation: Handle **Chlorindanol** in a well-ventilated area. For procedures that may generate dust or aerosols, use a chemical fume hood.[\[5\]](#)[\[7\]](#)
- Weighing: When weighing the solid compound, do so in a fume hood or a ventilated balance enclosure to avoid inhalation of fine particles.
- Spill Cleanup: In case of a spill, wear appropriate PPE and clean it up promptly using an absorbent material. Dispose of the waste in a labeled hazardous waste container.[\[5\]](#)
- Waste Disposal: Dispose of all **Chlorindanol** waste (solid and solutions) according to your institution's hazardous waste disposal guidelines.[\[5\]](#)

V. Diagrams



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Caption: A workflow diagram illustrating the safe handling of **Chlorindanol** from preparation to disposal.



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Caption: A logical diagram outlining first-aid procedures for different types of **Chlorindanol** exposure.

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